

# An In-depth Technical Guide to Pentafluoroiodoethane (CAS: 354-64-3)

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## Compound of Interest

Compound Name: *Pentafluoroiodoethane*

Cat. No.: *B1347087*

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For Researchers, Scientists, and Drug Development Professionals

## Introduction

**Pentafluoroiodoethane**, with the CAS number 354-64-3, is a halogenated alkane that serves as a valuable building block in organic and organofluorine chemistry.<sup>[1]</sup> Its chemical formula is C<sub>2</sub>F<sub>5</sub>I, and it is also known by several synonyms including iodopentafluoroethane, perfluoroethyl iodide, and 1-iodopentafluoroethane.<sup>[2]</sup> This compound is a gas at standard conditions and is recognized for its utility in introducing the pentafluoroethyl (C<sub>2</sub>F<sub>5</sub>) group into various molecules.<sup>[3]</sup> The introduction of this group can dramatically alter the chemical and physical properties of a compound, such as increasing thermal stability, lipophilicity, and metabolic stability, which are desirable attributes in the development of pharmaceuticals and advanced materials.<sup>[4]</sup> It is primarily used for the initial oligomerization of perfluoroalkyl iodine and in the production of fluorine-containing fine chemicals, including pharmaceutical intermediates.<sup>[5]</sup>

## Physicochemical Properties

A summary of the key physicochemical properties of **pentafluoroiodoethane** is presented below.

Property	Value	Reference
Molecular Formula	C <sub>2</sub> F <sub>5</sub> I	<a href="#">[2]</a>
Molecular Weight	245.92 g/mol	
Boiling Point	12-13 °C	<a href="#">[1]</a> <a href="#">[2]</a>
Melting Point	-92 °C	<a href="#">[2]</a>
Density	2.085 g/mL at 25 °C	<a href="#">[1]</a>
Refractive Index (n <sub>20/D</sub> )	1.339	
Vapor Pressure	738.9 mmHg at 10 °C	
InChI	1S/C2F5I/c3-1(4,5)2(6,7)8	
InChI Key	UXPOJVLZTPGWFX- UHFFFAOYSA-N	
SMILES	FC(F)(F)C(F)(F)I	

## Synthesis of Pentafluoroiodoethane

Several methods for the synthesis of **pentafluoroiodoethane** have been reported. One efficient method involves the conversion of chloropentafluoroethane (CF<sub>3</sub>CF<sub>2</sub>Cl), which is a readily available and low-cost starting material.[\[4\]](#) This process involves a sulfinatodechlorination reaction followed by iodination in a one-pot synthesis.[\[4\]](#)

Another common laboratory and industrial-scale synthesis involves the reaction of tetrafluoroethylene with iodine and iodine pentafluoride.[\[6\]](#) Additionally, it can be produced via the electrochemical fluorination of 1,1,2,2-tetrafluoro-1,2-diiodoethane.[\[6\]](#) A less common method is the decomposition of the silver salt of heptafluoropropionic acid in the presence of iodine.[\[7\]](#)

A novel, three-stage synthesis has also been developed starting from perfluoropropylene.[\[7\]](#) This method involves the conjugate addition to form an intermediate, which then undergoes defluoromethylation and subsequent decarbonylation to yield the final product.[\[7\]](#)

# Experimental Protocol: Synthesis from Chloropentafluoroethane

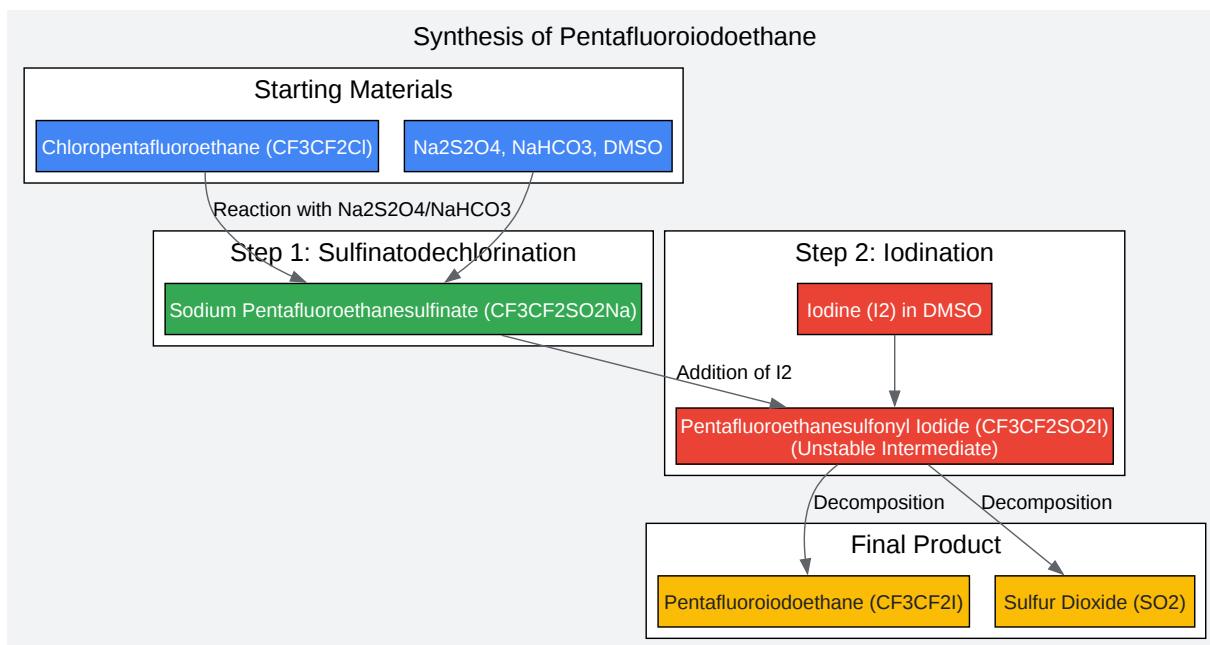
This section details an experimental protocol for the synthesis of **pentafluoriodoethane** from chloropentafluoroethane, based on the sulfinatodechlorination and subsequent iodination method.[4]

## Materials:

- Chloropentafluoroethane (CF3CF2Cl)
- Sodium dithionite (Na2S2O4)
- Sodium bicarbonate (NaHCO3)
- Dimethyl sulfoxide (DMSO)
- Iodine (I2)

## Procedure:

- In a reaction vessel, a mixture of sodium dithionite and sodium bicarbonate is prepared in dimethyl sulfoxide (DMSO).
- Chloropentafluoroethane is then introduced into the reaction mixture. The sulfinatodechlorination reaction proceeds to form the sodium pentafluoroethanesulfinate salt.
- Following the completion of the sulfinatodechlorination, a solution of iodine in DMSO is added to the reaction mixture.
- The iodination of the pentafluoroethanesulfinate intermediate occurs at room temperature. The unstable pentafluoroethanesulfonyl iodide is believed to form as a transient intermediate, which then decomposes to yield **pentafluoriodoethane** and sulfur dioxide gas.[4]
- The resulting **pentafluoriodoethane** can then be isolated and purified from the reaction mixture.



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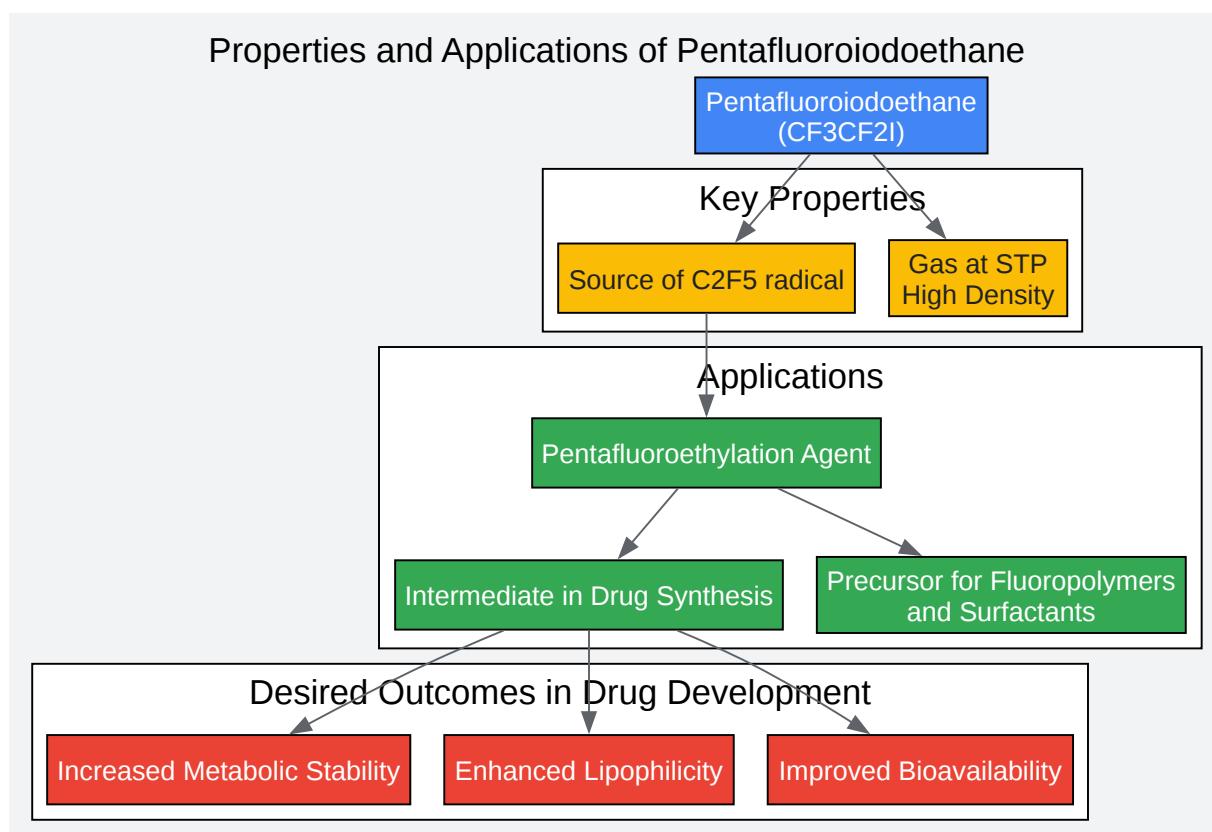
Caption: One-pot synthesis of **Pentafluoroiodoethane** from Chloropentafluoroethane.

## Reactions and Applications in Drug Development

**Pentafluoroiodoethane** is a key reagent for introducing the pentafluoroethyl group into organic molecules, a process known as pentafluoroethylation. This functional group is of significant interest in medicinal chemistry and drug development. The high electronegativity of the fluorine atoms can alter the electronic properties of a molecule, influencing its acidity, basicity, and

dipole moment. Furthermore, the C-F bond is exceptionally strong, which can enhance the metabolic stability of a drug candidate by blocking sites of oxidative metabolism.

The lipophilicity of a molecule is often increased by the introduction of a pentafluoroethyl group, which can improve its membrane permeability and oral bioavailability. **Pentafluoroiodoethane** is used as a telogen in reactions with tetrafluoroethylene to produce higher perfluoroalkyl iodides.[3] It also undergoes radical reactions with aromatic compounds to yield perfluoroethylated aromatic derivatives.[3][7] These derivatives are important intermediates for the synthesis of more complex molecules, including biologically active compounds.[3] For instance, it is used in the synthesis of partially fluorinated alcohols, esters, and acids which are precursors for various medical substances.[3]



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Caption: Logical relationships of **Pentafluoroiodoethane**'s properties and applications.

## Safety and Handling

**Pentafluoroiodoethane** is a gas under pressure and requires careful handling. It can cause skin and serious eye irritation, as well as respiratory irritation. The risk of explosion exists if the container is heated under confinement.[1]

Hazard Class	GHS Pictograms	Signal Word	Hazard Statements	Precautionary Statements
Gases under pressure	GHS04	Warning	H280: Contains gas under pressure; may explode if heated.	P410 + P403: Protect from sunlight. Store in a well-ventilated place.
Skin corrosion/irritation	GHS07	Warning	H315: Causes skin irritation.	P302 + P352: IF ON SKIN: Wash with plenty of soap and water.
Serious eye damage/eye irritation	GHS07	Warning	H319: Causes serious eye irritation.	P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
Specific target organ toxicity — single exposure	GHS07	Warning	H335: May cause respiratory irritation.	P261: Avoid breathing gas. P271: Use only outdoors or in a well-ventilated area. P304 + P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.

### Handling and Storage:

- Use in a well-ventilated area.
- Wear protective gloves, eye protection, and face protection.
- Store in a cool, dry, and well-ventilated place.[2]
- Keep container tightly closed when not in use.[2]
- Protect from sunlight and do not expose to temperatures exceeding 50 °C.[2]
- Incompatible with strong oxidizing agents, alkali metals, and finely divided metals such as aluminum.[1][2]

## Conclusion

**Pentafluoroiodoethane** is a versatile and important reagent in modern chemistry. Its ability to introduce the pentafluoroethyl group makes it a valuable tool for modifying the properties of organic molecules. For researchers in drug development, the strategic incorporation of this moiety can lead to compounds with enhanced metabolic stability and improved pharmacokinetic profiles. While its handling requires adherence to strict safety protocols due to its properties as a compressed gas and irritant, its utility in the synthesis of novel chemical entities, particularly in the pharmaceutical and materials science sectors, is well-established.

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## References

- 1. Iodopentafluoroethane | 354-64-3 [chemicalbook.com]
- 2. synquestlabs.com [synquestlabs.com]
- 3. Volume # 6(109), November - December 2016 — "Original method of synthesis of pentafluoroethyl iodide" [notes.fluorine1.ru]

- 4. sioc.cas.cn [sioc.cas.cn]
- 5. echemi.com [echemi.com]
- 6. Pentafluoroethyl iodide - Wikipedia [en.wikipedia.org]
- 7. notes.fluorine1.ru [notes.fluorine1.ru]
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